

In-Depth Technical Guide: OPBP-1 Binding Affinity to PD-L1

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Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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This technical guide provides a comprehensive overview of the binding affinity of the D-peptide **OPBP-1** to its target, Programmed Death-Ligand 1 (PD-L1). **OPBP-1** is a novel peptide inhibitor developed to disrupt the PD-1/PD-L1 immune checkpoint pathway, a critical mechanism in cancer immune evasion. This document summarizes the quantitative binding data, details the experimental methodologies used for its characterization, and visualizes the relevant biological pathways and experimental workflows.

Quantitative Binding Affinity Data

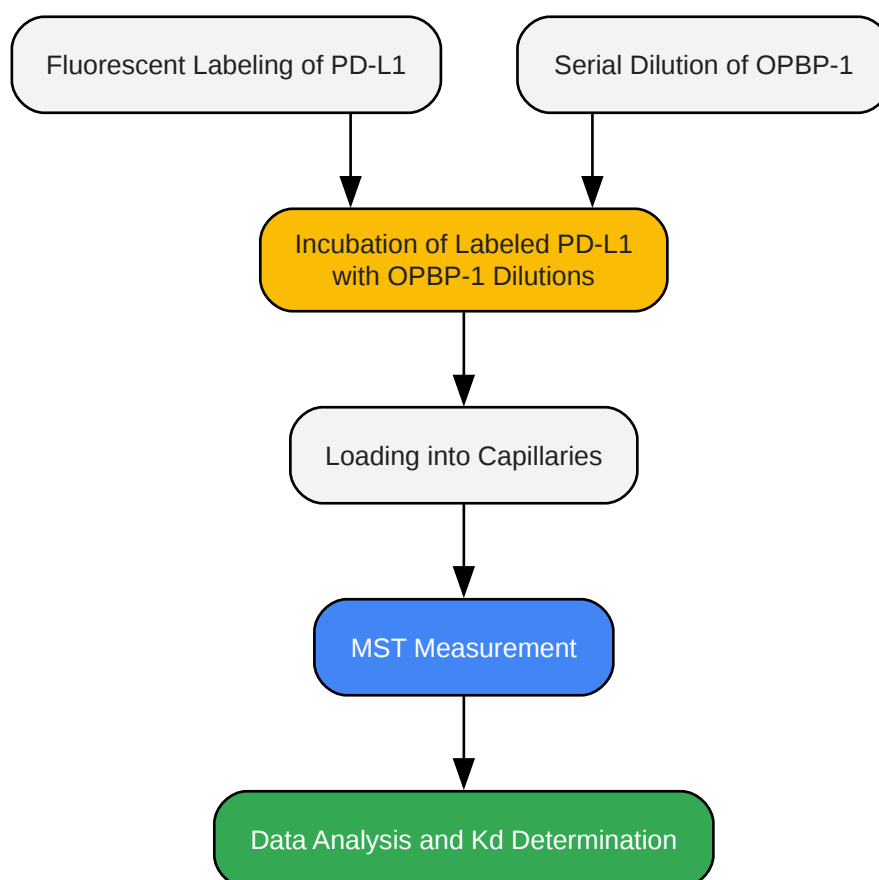
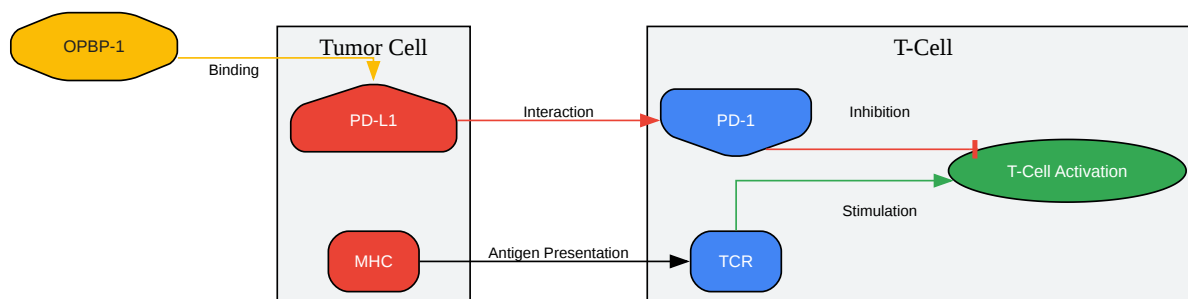
The binding affinity of **OPBP-1** to both human (hPD-L1) and murine (mPD-L1) has been quantified using MicroScale Thermophoresis (MST). The equilibrium dissociation constants (K_d) are presented in the table below. This data is crucial for understanding the potency of **OPBP-1** in disrupting the PD-1/PD-L1 interaction.

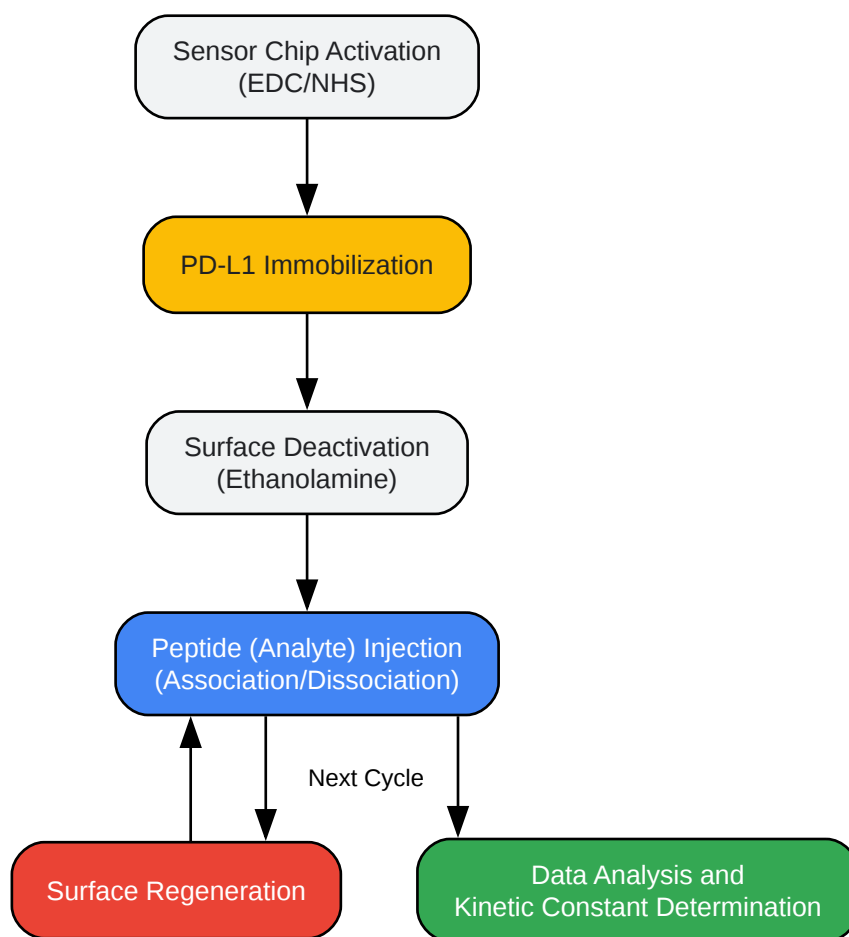
Ligand	Analyte	Method	Kd (μM)
hPD-L1	OPBP-1	MST	0.43
mPD-L1	OPBP-1	MST	0.58

Data sourced from Li et al., 2021.

Signaling Pathway and Mechanism of Action

The PD-1/PD-L1 signaling pathway is a key negative regulator of T-cell activation. The binding of PD-L1, often overexpressed on tumor cells, to the PD-1 receptor on activated T-cells, leads to the suppression of the anti-tumor immune response. **OPBP-1** acts as a competitive inhibitor, binding directly to PD-L1 and thereby preventing its interaction with PD-1. This blockade restores T-cell function and enhances the body's ability to recognize and eliminate cancer cells.





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